

Navigating the Safe Disposal of Desmethylnisonidazole: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Desmethylnisonidazole

Cat. No.: B077024

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **desmethylnisonidazole**, a metabolite of misonidazole, drawing upon safety data for closely related compounds to ensure best practices.

Chemical and Physical Properties

A thorough understanding of a compound's properties is the foundation of safe handling. Key quantitative data for **desmethylnisonidazole** and its parent compound, misonidazole, are summarized below.

Property	Desmethylnisonidazole	Misonidazole
CAS Registry Number®	13551-92-3[1]	13551-87-6[2]
Molecular Formula	C6H9N3O4[1]	C7H11N3O4[2]
Molecular Weight	187.15 g/mol [3]	201.18 g/mol [2]
Appearance	Not specified, likely similar to Misonidazole	White to off-white crystalline powder[2]
Solubility	Not specified, likely similar to Misonidazole	Soluble in water, methanol, and DMSO[2]

Experimental Protocols: Step-by-Step Disposal Procedure

The following protocol outlines the necessary steps for the collection and disposal of **desmethylnisonidazole** as hazardous chemical waste. Although specific toxicity data for **desmethylnisonidazole** is not readily available, it should be handled with the same precautions as similar nitroimidazole compounds, which may be harmful if swallowed, inhaled, or absorbed through the skin.[2]

1. Personal Protective Equipment (PPE) and Handling:

- All handling and disposal procedures should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2]
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat at all times.[2]

2. Waste Identification and Segregation:

- Classify all **desmethylnisonidazole** waste, including the pure compound, contaminated labware (e.g., vials, pipette tips), and solutions, as hazardous chemical waste.[2]
- This waste stream must be segregated from other types of waste, such as non-hazardous, biological, or radioactive waste.[2]

3. Waste Collection:

- Collect all **desmethylnisonidazole** waste in a designated, properly labeled, and chemically compatible container.
- The container should be in good condition, with a secure, tight-fitting lid to prevent leaks or spills.^[2]
- For liquid waste, use a container made of a material that is resistant to the solvents used.
- For solid waste, such as contaminated gloves and wipes, a designated, lined container should be used.^[2]

4. Labeling:

- Clearly label the waste container with the words "Hazardous Waste" and the full chemical name, "**Desmethylnisonidazole**".^[2]
- Include any other information required by your institution's Environmental Health and Safety (EHS) department.

5. Storage:

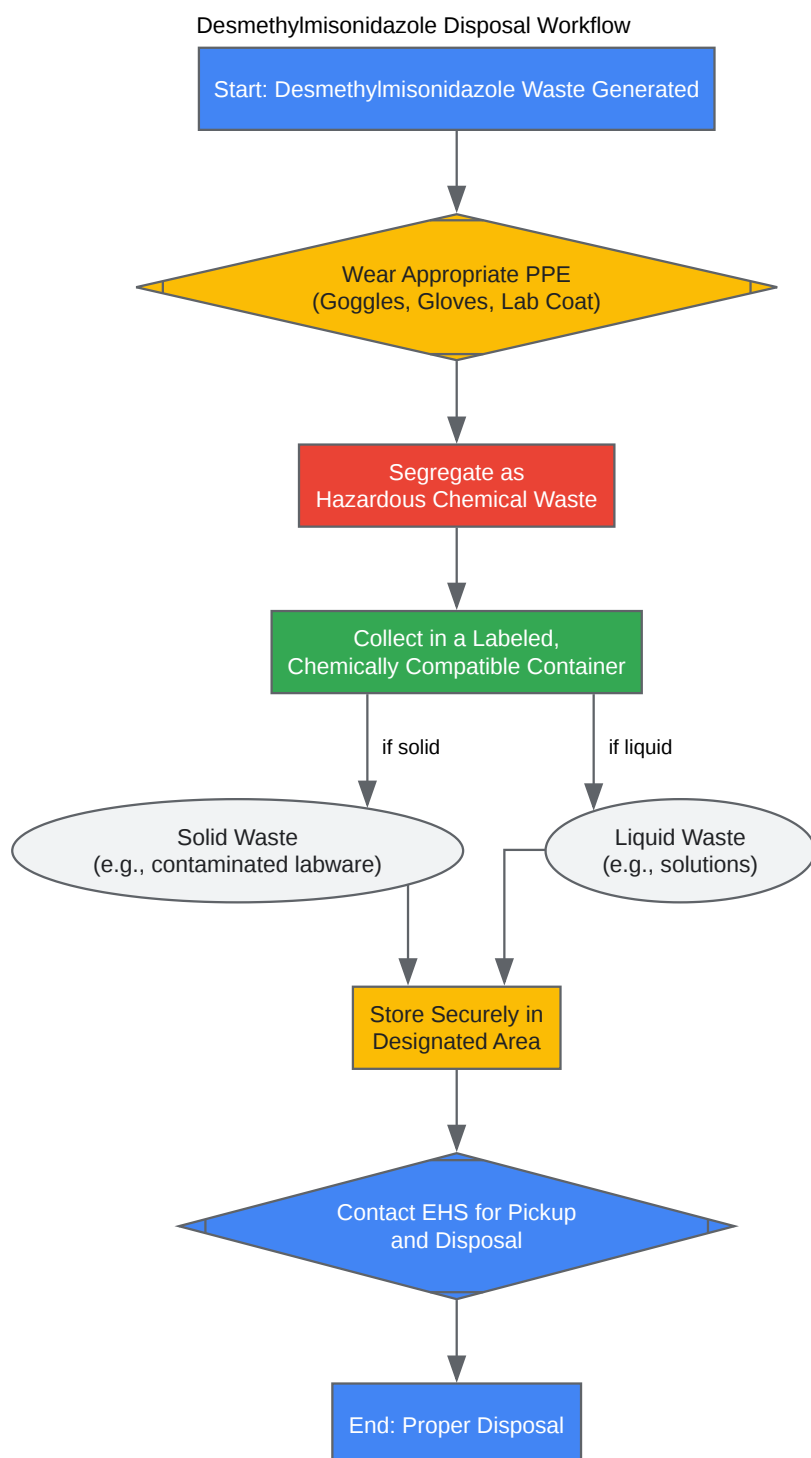
- Store the sealed waste container in a designated, secure area away from incompatible materials.
- Follow your institution's guidelines for the maximum accumulation time for hazardous waste.

6. Disposal:

- Dispose of the contents and container through an approved waste disposal plant or licensed contractor.^{[4][5]}
- Do not dispose of **desmethylnisonidazole** down the drain or in the regular trash.^[2]
- Contact your institution's EHS department to arrange for pickup and disposal.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **desmethylnisonidazole**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the proper disposal of **DesmethyImisonidazole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. benchchem.com [benchchem.com]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Navigating the Safe Disposal of DesmethyImisonidazole: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b077024#desmethyImisonidazole-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com